

# Application Notes and Protocols for Clethodim in Experimental Grass Weed Control

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## Compound of Interest

Compound Name: *Clethodim*

Cat. No.: *B606718*

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These comprehensive application notes and protocols provide detailed guidance on the effective use of **Clethodim** for controlling grass weeds in experimental plots. This document outlines the herbicide's mechanism of action, spectrum of activity, and critical considerations for resistance management, alongside detailed experimental protocols and quantitative efficacy data.

## Application Notes

### Mechanism of Action

**Clethodim** is a selective, post-emergence herbicide belonging to the cyclohexanedione family. [1] Its primary mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme within susceptible grass species. [2] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes. [2] By inhibiting this enzyme, **Clethodim** disrupts the formation of new cell membranes, leading to a cessation of growth and eventual death of the grass weed. Broadleaf plants are generally tolerant to **Clethodim** as their ACCase enzyme has a different structure that is not affected by the herbicide.

### Spectrum of Activity

**Clethodim** is effective against a broad range of annual and perennial grasses. Common susceptible species include:

- Annual Grasses: Barnyardgrass (*Echinochloa crus-galli*), Crabgrass (*Digitaria* spp.), Foxtails (*Setaria* spp.), and Volunteer Cereals.
- Perennial Grasses: Bermudagrass (*Cynodon dactylon*), Johnsongrass (*Sorghum halepense*), and Quackgrass (*Elymus repens*).

## Resistance Management

The repeated use of ACCase inhibitors has led to the evolution of herbicide-resistant grass populations, such as *Lolium rigidum* (annual ryegrass). To mitigate the development of resistance, it is crucial to incorporate integrated weed management strategies, including:

- Herbicide Rotation: Avoid the consecutive use of herbicides with the same mode of action.
- Tank Mixtures: Employing tank mixes with herbicides having different modes of action can enhance control and delay resistance.
- Cultural Practices: Utilize practices such as crop rotation and tillage to manage weed populations.

## Quantitative Data Summary

The following tables summarize the efficacy of **Clethodim** against various grass weeds from experimental trials.

Table 1: Efficacy of **Clethodim** on Johnsongrass (*Sorghum halepense*) in Cotton

Clethodim Rate (g a.i./ha)	Application Method	Johnsongrass Control (%) 4 WAT	Johnsongrass Control (%) 8 WAT	Reference
70 (0.5X)	Broadcast	68	38	
105 (0.75X)	Broadcast	89-93	70-78	
140 (1.0X)	Broadcast	89-93	70-78	
70 (0.5X)	Banded + Cultivation	>93	>92	
105 (0.75X)	Banded + Cultivation	>93	>92	
140 (1.0X)	Banded + Cultivation	>93	>92	
35	Post-emergence	>90 (on seedling stage up to 8-leaf)	-	
70	Post-emergence	>90 (on rhizome stage at 3-4 leaf)	-	

WAT: Weeks After Treatment a.i./ha: active ingredient per hectare

Table 2: Efficacy of **Clethodim** on Barnyardgrass (*Echinochloa crus-galli*) in Soybean

Clethodim Rate (g a.i./ha)	Adjuvant	Barnyardgrass Control (%) 14 DAT	Barnyardgrass Control (%) 28 DAT	Reference
108	Glufosinate (tank mix)	92-98	92-98	
136	Not Specified	66	-	

DAT: Days After Treatment

Table 3: Efficacy of **Clethodim** on Annual Ryegrass (*Lolium rigidum*) in Canola

Clethodim Rate (mL/ha)	Application Timing	Annual Ryegrass Control (%)	Reference
500	2-3 leaf stage	84	
500 + Butroxydim	2-3 leaf stage	91	
500 (split application)	2-3 leaf & 3 weeks later	89	
500 + Butroxydim (split)	2-3 leaf & 3 weeks later	96	

## Experimental Protocols

### Research Plot Establishment

A robust experimental design is critical for obtaining statistically significant results in herbicide efficacy trials.

Protocol:

- **Site Selection:** Choose a uniform experimental area with consistent soil type, topography, and weed pressure.
- **Plot Design:** A Randomized Complete Block Design (RCBD) is recommended to minimize the influence of field variability.
- **Plot Dimensions:** Define individual plot sizes appropriate for the application equipment and assessment methods. A common size for small-plot research is 3 meters by 6 meters.
- **Replication:** Include a minimum of three to four replications (blocks) for each treatment to ensure statistical power.
- **Treatments:** Randomly assign herbicide treatments, including an untreated control, to the plots within each block.

- Buffer Zones: Establish buffer zones between plots to prevent spray drift and cross-contamination.
- Plot Identification: Clearly label each plot with durable markers indicating the treatment and replicate number.

## Sprayer Calibration and Application

Accurate sprayer calibration is essential for applying the correct herbicide dosage.

Protocol:

- Nozzle Selection: Choose appropriate nozzles that deliver a uniform spray pattern and the desired droplet size.
- Sprayer Calibration:
  - Measure a known area (e.g., 100 square meters).
  - Fill the sprayer with a known volume of water.
  - Spray the measured area at a constant speed and pressure.
  - Measure the amount of water required to refill the sprayer to the original volume.
  - Calculate the application rate in Liters per hectare (L/ha).
- Herbicide Preparation:
  - Based on the calibrated application rate, calculate the amount of **Clethodim** concentrate and adjuvant needed for the total spray volume.
  - Fill the spray tank halfway with water.
  - Add the required amount of **Clethodim** and adjuvant, then fill the tank to the desired volume while agitating.
- Application:

- Apply the herbicide uniformly to the target plots, maintaining a consistent speed and boom height.
- Monitor environmental conditions such as wind speed and temperature to minimize drift and ensure optimal efficacy.

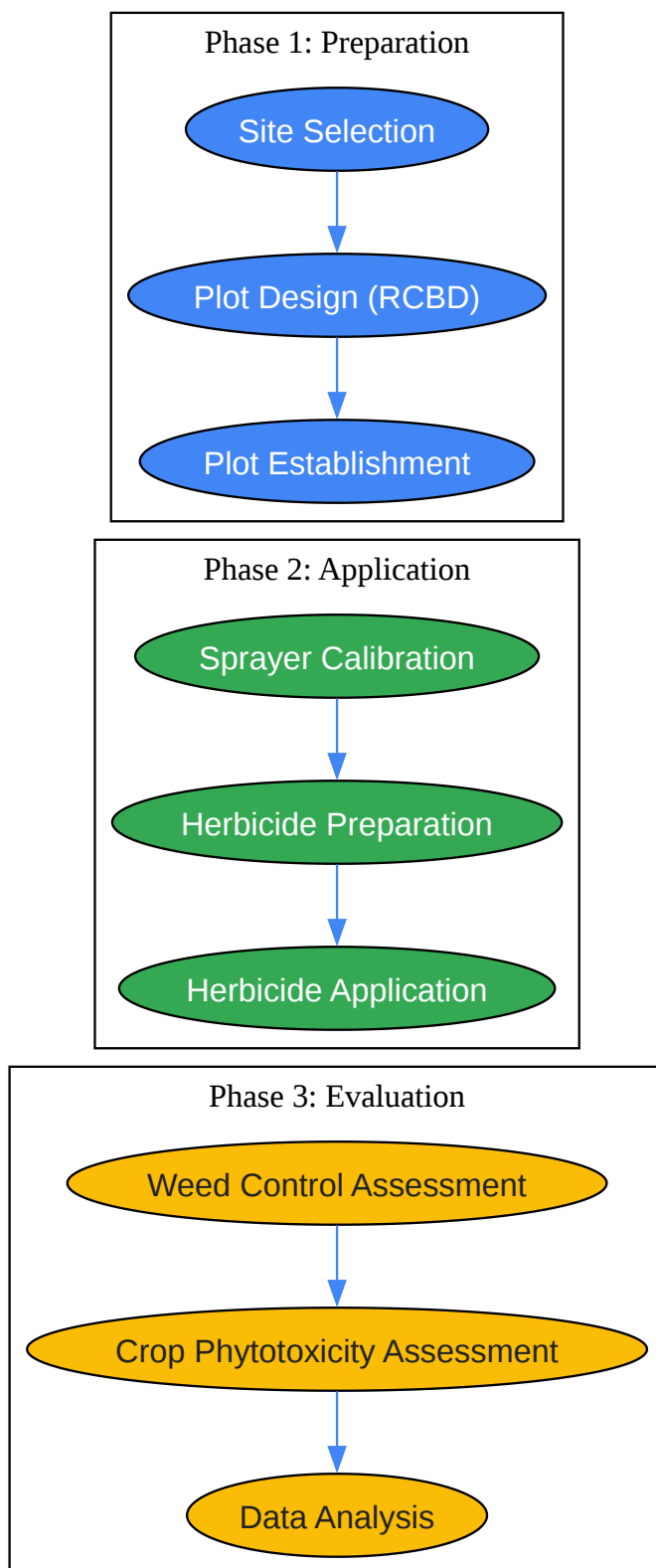
## Post-Application Evaluation

Systematic evaluation of weed control and crop safety is necessary to determine treatment efficacy.

Protocol:

- Weed Control Assessment:
  - Visually assess weed control at predetermined intervals (e.g., 7, 14, and 28 days after treatment).
  - Use a rating scale of 0 to 100%, where 0% represents no control and 100% represents complete weed death.
  - For more quantitative data, measure weed density (plants/m<sup>2</sup>) and/or biomass (g/m<sup>2</sup>) in designated quadrats within each plot.
- Crop Phytotoxicity Assessment:
  - Visually assess crop injury at the same intervals as weed control assessments.
  - Use a rating scale of 0 to 100%, where 0% indicates no injury and 100% indicates crop death. Note any symptoms such as stunting, chlorosis, or necrosis.
- Data Analysis:
  - Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.

## Visualizations



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Caption: Experimental workflow for **Clethodim** application in research plots.



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## References

- 1. hartfieldsite.org.au [hartfieldsite.org.au]
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